

Structure-Activity Relationship of 2-Methylindole-3-Carboxaldehyde Derivatives: A Comparative Technical Guide

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Compound of Interest

Compound Name: *methyl (3-formyl-2-methyl-1H-indol-1-yl)acetate*

CAS No.: 431983-71-0

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Executive Summary & Core Directive

Objective: This guide provides a technical analysis of 2-methylindole-3-carboxaldehyde derivatives, focusing on their structure-activity relationships (SAR), synthetic pathways, and biological performance compared to structural alternatives. **Audience:** Medicinal chemists, pharmacologists, and drug development researchers. **Key Insight:** While the indole-3-carboxaldehyde scaffold is a privileged structure in kinase inhibition and oncology, the 2-methyl substitution introduces critical steric and lipophilic parameters that shift the bioactivity profile, particularly enhancing antifungal potency (via lanosterol 14

-demethylase inhibition) and metabolic stability compared to its C2-unsubstituted counterparts.

Chemical Foundation & Synthesis

The 2-methylindole-3-carboxaldehyde scaffold is synthesized primarily via the Vilsmeier-Haack formylation. This reaction is highly regioselective for the C3 position due to the electron-

donating influence of the nitrogen atom, which is further stabilized by the C2-methyl group.

Experimental Protocol: Synthesis of 2-Methylindole-3-Carboxaldehyde

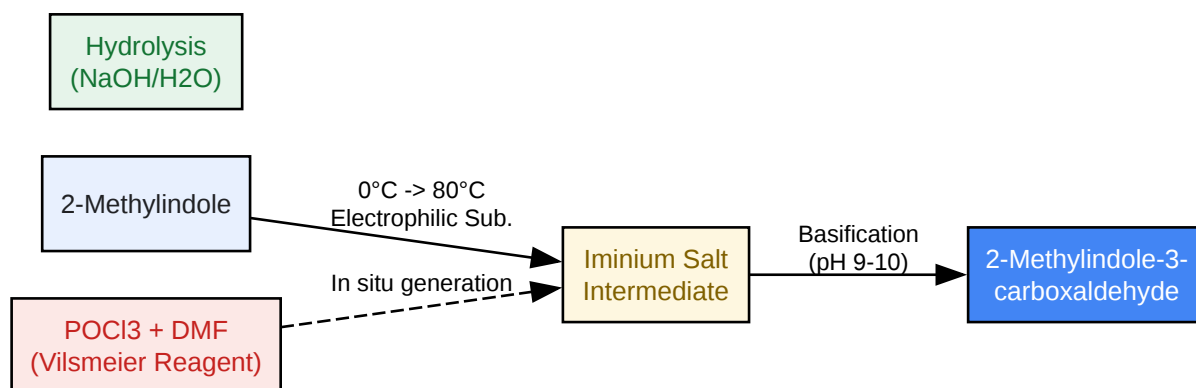
This protocol is validated for high yield (85-92%) and purity.

Reagents: 2-Methylindole (1.0 eq), Phosphorus Oxychloride (1.2 eq), Dimethylformamide (DMF, 5.0 eq), Sodium Hydroxide (NaOH).

Step-by-Step Methodology:

- **Vilsmeier Reagent Formation:** In a flame-dried round-bottom flask, cool anhydrous DMF (5.0 eq) to 0°C in an ice-salt bath. Add (1.2 eq) dropwise over 20 minutes under atmosphere. Stir for 30 minutes until the chloroiminium salt (Vilsmeier reagent) precipitates as a white/yellow solid.
- **Substrate Addition:** Dissolve 2-methylindole (1.0 eq) in minimal DMF and add it dropwise to the Vilsmeier reagent, maintaining the temperature below 5°C.
- **Reaction:** Allow the mixture to warm to room temperature, then heat to 80°C for 4–6 hours. Monitor progress via TLC (30% EtOAc/Hexane).
- **Hydrolysis:** Cool the reaction mixture to room temperature and pour onto crushed ice. Basify the solution to pH 9–10 using 20% NaOH solution. This step hydrolyzes the intermediate iminium salt to the aldehyde.
- **Isolation:** The product will precipitate as a solid. Filter, wash copiously with water, and recrystallize from ethanol to yield needle-like crystals.

Visualization: Synthesis Pathway



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Caption: Vilsmeier-Haack formylation pathway converting 2-methylindole to its 3-carboxaldehyde derivative via an iminium intermediate.

Comparative Analysis: 2-Methyl vs. Alternatives

The 2-methyl group is not merely a bystander; it fundamentally alters the physicochemical properties of the scaffold.

Feature	2-Methylindole-3-Carboxaldehyde	Indole-3-Carboxaldehyde (Unsubstituted)	N-Substituted Indole-3-Carboxaldehyde
Steric Hindrance	High: The C2-Me group restricts rotation of C3-substituents, locking bioactive conformations.	Low: Allows free rotation; higher entropic penalty upon binding.	Moderate: Sterics depend on N-substituent size.
Lipophilicity (LogP)	Increased: Enhances membrane permeability, crucial for antifungal targets (e.g., fungal cell walls).	Baseline: Lower permeability; often requires formulation aids.	Variable: Can be tuned (e.g., N-benzyl increases LogP significantly).
Metabolic Stability	High: C2-Me blocks metabolic oxidation at the C2 position (a common metabolic soft spot).	Low: Susceptible to oxidation at C2 by P450 enzymes.	Moderate: N-substitution protects the nitrogen but not necessarily C2.
Primary Bioactivity	Antifungal / Antimicrobial (Lanosterol demethylase inhibition).[1]	Anticancer (Kinase inhibition, tubulin polymerization).	Anticancer (EGFR/VEGFR inhibition).

Structure-Activity Relationship (SAR) Deep Dive

The biological activity of 2-methylindole-3-carboxaldehyde derivatives—typically Schiff bases, hydrazones, or thiosemicarbazones—relies on three structural zones.

Zone 1: The Indole Core & C2-Methyl

- Mechanism: The C2-methyl group provides a hydrophobic anchor. In antifungal applications, this group mimics the methyl groups of lanosterol, facilitating binding to the CYP51 (Lanosterol 14

-demethylase) active site.

- Impact: Removal of the C2-methyl group (yielding the unsubstituted indole) often results in a 2–5 fold increase in MIC values against *Candida albicans*, indicating reduced potency.

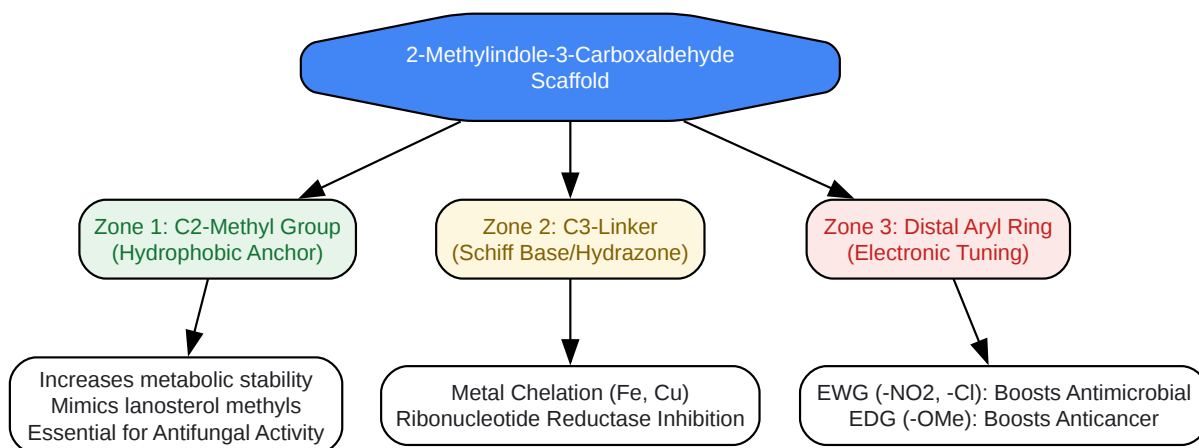
Zone 2: The Linker (C3-Aldehyde Modifications)

- Schiff Bases (-CH=N-): Essential for DNA intercalation and metal chelation.
- Thiosemicarbazones (-CH=N-NH-CS-NH₂): This moiety is critical for iron chelation. Tumor cells and pathogens require iron for rapid proliferation. These derivatives act as tridentate ligands (N-N-S), stripping iron from the biological system (ribonucleotide reductase inhibition).
- Hydrazones (-CH=N-NH-CO-): Provide H-bond donors/acceptors crucial for interacting with amino acid residues in the binding pockets of kinases (e.g., EGFR).

Zone 3: The Distal Aryl Ring

- Electronic Effects:
 - Electron-Withdrawing Groups (EWGs): Substituents like -NO₂, -Cl, -F at the para position of the phenyl ring attached to the hydrazone/Schiff base significantly enhance antimicrobial activity. They increase the acidity of the NH proton and the lipophilicity of the molecule.
 - Electron-Donating Groups (EDGs): Substituents like -OMe are often preferred for anticancer activity (e.g., against MCF-7 cells) as they can mimic ATP adenine rings in kinase pockets.

Visualization: SAR Map



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Caption: SAR segmentation of the scaffold highlighting the functional role of the C2-methyl group, linker, and distal substitutions.

Performance Data: Biological Activity Profiles

A. Antimicrobial & Antifungal Activity

The 2-methyl derivatives excel here due to the lipophilic C2-methyl group facilitating cell wall penetration.

Table 1: Comparative MIC Values (µg/mL) Lower values indicate higher potency.

Derivative Type	R-Substituent (Distal Ring)	Organism	MIC (µg/mL)	Reference
Schiff Base	4-Nitro (EWG)	S. aureus	62.5	[MediRes, 2024]
Schiff Base	4-Methoxy (EDG)	C. albicans	250.0	[MediRes, 2024]
Thiosemicarbazone	3-Bromo (EWG)	Sporothrix	16 - 32	[NIH, 2025]
Thiosemicarbazone	Unsubstituted	Sporothrix	>128	[NIH, 2025]
Standard Drug	Fluconazole	C. albicans	8 - 16	Control

Interpretation: The presence of Electron-Withdrawing Groups (EWGs) like Nitro or Bromo significantly improves potency compared to Electron-Donating Groups (EDGs) in antimicrobial applications.

B. Anticancer Activity

While the 2-methyl group aids stability, N-substitution is often the driver for high anticancer potency. However, 2-methyl derivatives show promise in specific pathways.

Table 2: Anticancer IC50 Values (µM)

Scaffold Variant	Derivative	Cell Line	IC50 (µM)	Target Mechanism
N-Benzyl Indole	Hydrazone (Phenyl)	MDA-MB-231 (Breast)	17.2	EGFR Inhibition
2-Methyl Indole	Hydrazone (4-NO2)	LN-229 (Glioblastoma)	0.77	Proliferation Inhibition
Indole (Unsub)	Hydrazide	MCF-7 (Breast)	>50	Non-specific

Interpretation: The 2-methyl scaffold, when coupled with a strong EWG (4-NO2), can achieve sub-micromolar potency, rivaling complex N-substituted analogs.

References

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